

Navigating the Disposal of Butane-1,4-diyl diacetoacetate: A Procedural Guide

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Compound of Interest

Compound Name: **Butane-1,4-diyl diacetoacetate**

Cat. No.: **B080957**

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For researchers and scientists in drug development, the proper disposal of chemical reagents is a critical component of laboratory safety and regulatory compliance. This guide provides essential safety and logistical information for the disposal of **Butane-1,4-diyl diacetoacetate** (CAS No. 13018-41-2), ensuring that operational procedures are clear, concise, and adhere to safety standards.

Butane-1,4-diyl diacetoacetate is a chemical compound used in various research applications. According to available safety data, it is not classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.[\[1\]](#) [\[2\]](#)[\[3\]](#) However, the absence of a formal hazard classification does not negate the need for careful handling and proper disposal. Adherence to standard laboratory safety protocols and local environmental regulations is paramount.

Key Safety and Handling Information

While **Butane-1,4-diyl diacetoacetate** is not classified as hazardous, general safe handling practices should always be observed. This includes wearing appropriate personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated area.

Quantitative Data Summary

The following table summarizes the available physical and chemical property data for **Butane-1,4-diyl diacetoacetate**. Note the absence of specific toxicity or flammability limits, which

aligns with its non-hazardous classification.

Property	Value
Molecular Formula	C ₁₂ H ₁₈ O ₆
Molecular Weight	258.27 g/mol [1]
CAS Number	13018-41-2 [1] [2] [4] [5] [6]
GHS Hazard Classification	Not Classified [1] [2] [3]
Boiling Point	371.4°C at 760 mmHg [3]
Flash Point	163.2°C [3]
Density	1.133 g/cm ³ [3]

Experimental Protocol: Disposal of Butane-1,4-diyl diacetoacetate

The following step-by-step protocol outlines the recommended procedure for the disposal of **Butane-1,4-diyl diacetoacetate**.

1. Personal Protective Equipment (PPE) Confirmation:

- Ensure that safety goggles, chemical-resistant gloves (e.g., nitrile), and a laboratory coat are worn.

2. Waste Collection:

- Collect waste **Butane-1,4-diyl diacetoacetate** in a designated, properly labeled, and sealed waste container.
- The container should be made of a material compatible with the chemical.
- Do not mix with other waste streams unless compatibility has been confirmed.

3. Labeling:

- Clearly label the waste container with "Waste **Butane-1,4-diyl diacetoacetate**" and the CAS number "13018-41-2".

4. Storage:

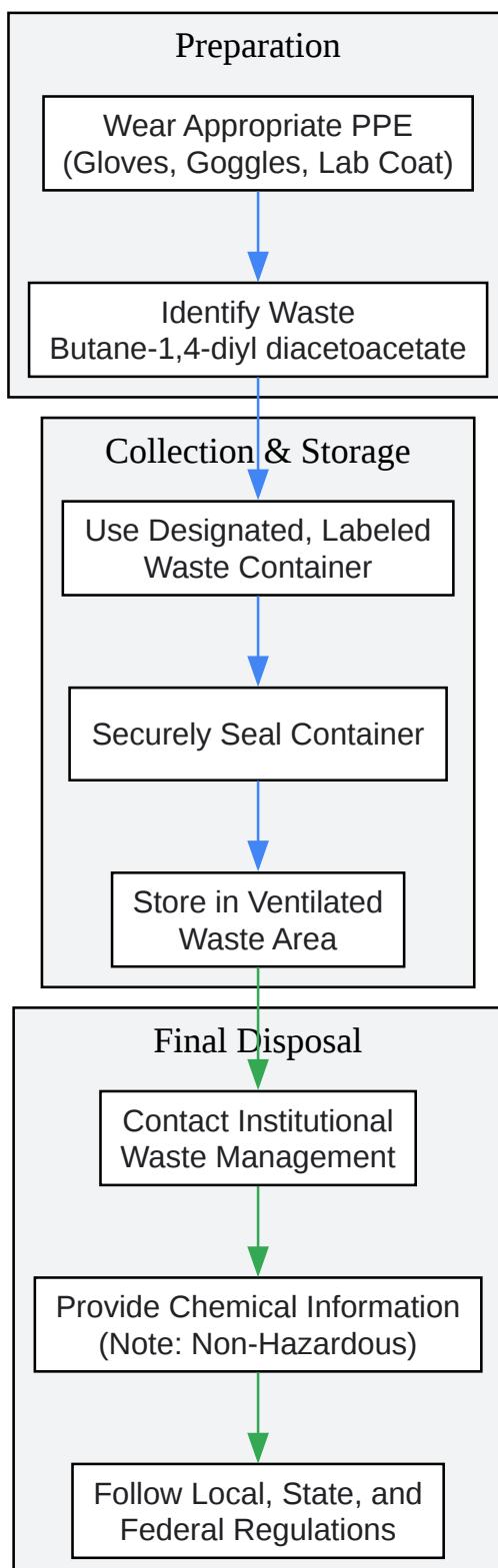
- Store the sealed waste container in a designated, well-ventilated waste storage area, away from incompatible materials.

5. Disposal:

- Dispose of the waste through your institution's chemical waste disposal program.
- Provide the waste management team with all available safety information, noting its non-hazardous classification.
- Always consult and adhere to local, state, and federal environmental regulations for chemical disposal.

Disposal Workflow

The logical flow for the proper disposal of **Butane-1,4-diyl diacetoacetate** is illustrated in the diagram below.



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Caption: Disposal workflow for **Butane-1,4-diyl diacetoacetate**.

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